

ALRT1550: A Technical Guide to its Antiproliferative Properties

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Compound of Interest

Compound Name: ALRT1550

Cat. No.: B1667003

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This technical guide provides an in-depth overview of the antiproliferative properties of **ALRT1550**, a potent and selective retinoic acid receptor (RAR) agonist. The information compiled herein is intended to serve as a valuable resource for researchers investigating the therapeutic potential of this compound in oncology. This document details the mechanism of action, quantitative data on its efficacy, and comprehensive experimental protocols for evaluating its effects.

Core Mechanism of Action: Selective RAR Agonism

ALRT1550 exerts its antiproliferative effects by selectively binding to and activating retinoic acid receptors (RARs), which are members of the nuclear receptor superfamily. RARs form heterodimers with retinoid X receptors (RXRs), and this complex then binds to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes. This binding modulates gene transcription, leading to the regulation of cellular processes critical to cancer progression, including proliferation, differentiation, and apoptosis.

ALRT1550 has demonstrated high-affinity binding to RARs with K_d values in the low nanomolar range (approximately 1-4 nM), while exhibiting significantly lower affinity for RXRs ($K_d \approx 270\text{--}556$ nM), highlighting its selectivity as an RAR agonist.

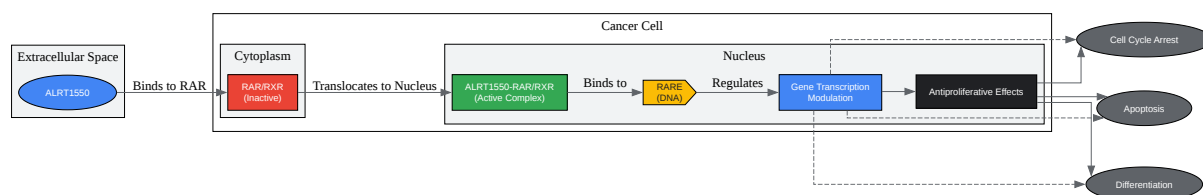
Quantitative Data on Antiproliferative Activity

The antiproliferative effects of **ALRT1550** have been quantified in several cancer cell lines. The available data on its inhibitory concentrations are summarized below.

Cell Line	Cancer Type	Parameter	Value	Reference
UMSCC-22B	Oral Squamous Carcinoma	IC50	0.22 ± 0.1 (SE) nM	[1][2]
SKOV-3	Ovarian Cancer	% Growth Inhibition (2.5 μM)	51%	[1]
SKOV-3	Ovarian Cancer	% Growth Inhibition (5 μM)	53%	[1]
SKOV-3	Ovarian Cancer	% Growth Inhibition (10 μM)	68%	[1]
2774	Ovarian Cancer	% Growth Inhibition (10 μM)	46%	[1]

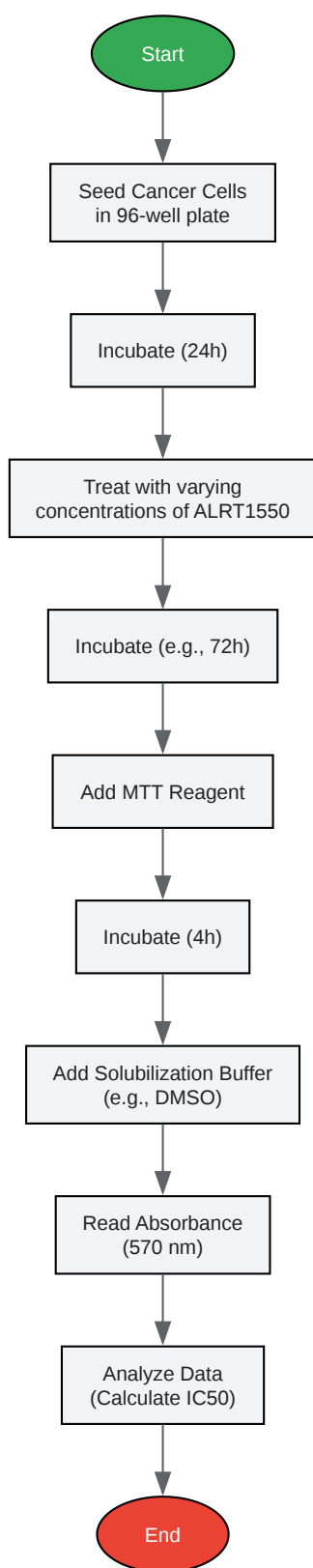
Signaling Pathway and Experimental Workflow Visualizations

To elucidate the mechanism of action and experimental procedures, the following diagrams are provided in the DOT language.



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Figure 1: ALRT1550 Signaling Pathway.



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References

- 1. Activity of ALRT 1550, a new retinoid, with interferon-gamma on ovarian cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Assaying cell cycle status using flow cytometry - PMC [pmc.ncbi.nlm.nih.gov]
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